

Safeguarding Your Research: A Comprehensive Guide to Handling Pyruvate Carboxylase-IN-4

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Compound of Interest

Compound Name: Pyruvate Carboxylase-IN-4

Cat. No.: B15611030

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For researchers and scientists at the forefront of drug development, the safe and effective handling of novel chemical compounds is paramount. This guide provides essential safety and logistical information for **Pyruvate Carboxylase-IN-4** (PC-IN-4), a potent and competitive inhibitor of Pyruvate Carboxylase. Adherence to these procedures is critical to ensure personal safety and maintain the integrity of your research.

Compound Identification and Properties

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value
Chemical Name	Pyruvate Carboxylase-IN-4
CAS Number	2369048-06-4
Molecular Formula	C ₁₂ H ₉ NO ₃
Molecular Weight	215.20 g/mol
Appearance	Solid powder (specific color may vary)
Storage Temperature	Store tightly closed in a dry, cool, and well-ventilated place. ^[1]

Immediate Safety and Personal Protective Equipment (PPE)

Given that the toxicological properties of **Pyruvate Carboxylase-IN-4** have not been fully elucidated, a cautious approach is necessary.^[1] Treat this compound as potentially hazardous upon inhalation, ingestion, and skin contact. The following personal protective equipment is mandatory when handling PC-IN-4.

Minimum PPE Requirements:

- **Body Protection:** A flame-resistant lab coat is required. Ensure it is fully buttoned.
- **Eye and Face Protection:** Tightly fitting safety goggles are the minimum requirement.^[1] A face shield should be worn in addition to goggles when there is a risk of splashes or aerosol generation.
- **Hand Protection:** Chemical-impermeable gloves, such as nitrile gloves, must be worn.^[1] For extended handling or when direct contact is likely, consider double-gloving or using thicker, chemical-resistant gloves.
- **Respiratory Protection:** For operations that may generate dust or aerosols, such as weighing or preparing stock solutions, a NIOSH-approved respirator is necessary. This should be used within the context of a comprehensive respiratory protection program.
- **Footwear:** Closed-toe shoes are mandatory in the laboratory.

Operational Plans: From Receipt to Disposal

A systematic approach to the entire lifecycle of the chemical in the laboratory minimizes risk.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the compound name and any hazard warnings.

- Store the container in a designated, well-ventilated, cool, and dry area away from incompatible materials.[\[1\]](#)

Handling and Experimental Use (General Protocol):

This standard operating procedure outlines the general steps for safely handling a potent, powdered small molecule inhibitor like **Pyruvate Carboxylase-IN-4**.

- Preparation:
 - Designate a specific area for handling the compound, preferably within a chemical fume hood or other ventilated enclosure.
 - Ensure all necessary PPE is donned correctly before handling the primary container.
 - Have spill cleanup materials readily available.
- Weighing the Compound:
 - Perform all weighing operations within a certified chemical fume hood or a balance enclosure to prevent the inhalation of fine powders.
 - Use anti-static weighing dishes to minimize the dispersal of the powder.
 - Carefully transfer the desired amount of the compound using a clean spatula. Avoid creating dust.
- Preparing Stock Solutions:
 - Add the solvent to the powdered compound slowly to avoid splashing.
 - Ensure the container is securely capped before mixing or vortexing.
 - If sonication is required, ensure the container is properly sealed and monitor for any leaks.
- Use in Experiments:

- When adding the compound to cell cultures or reaction mixtures, do so in a manner that minimizes the generation of aerosols.
- All subsequent experimental steps involving the compound should be performed with the appropriate PPE.

Spill Management:

In the event of a spill, evacuate personnel from the immediate area.^[1] For a small spill, and only if you are trained to do so, follow these steps:

- Wear appropriate PPE, including respiratory protection.
- Cover the spill with an inert absorbent material.
- Carefully collect the absorbed material into a sealable container for hazardous waste.^[1]
- Clean the spill area with a suitable decontaminating solution.
- For large spills, evacuate the laboratory and contact your institution's environmental health and safety department immediately.

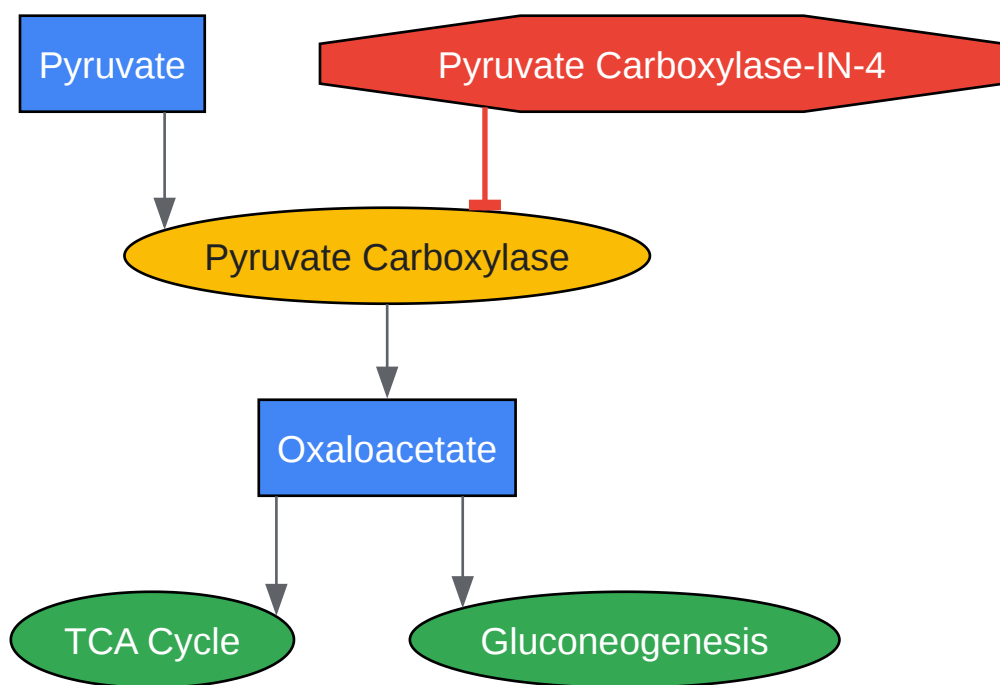
Disposal Plan:

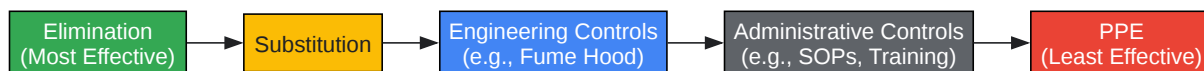
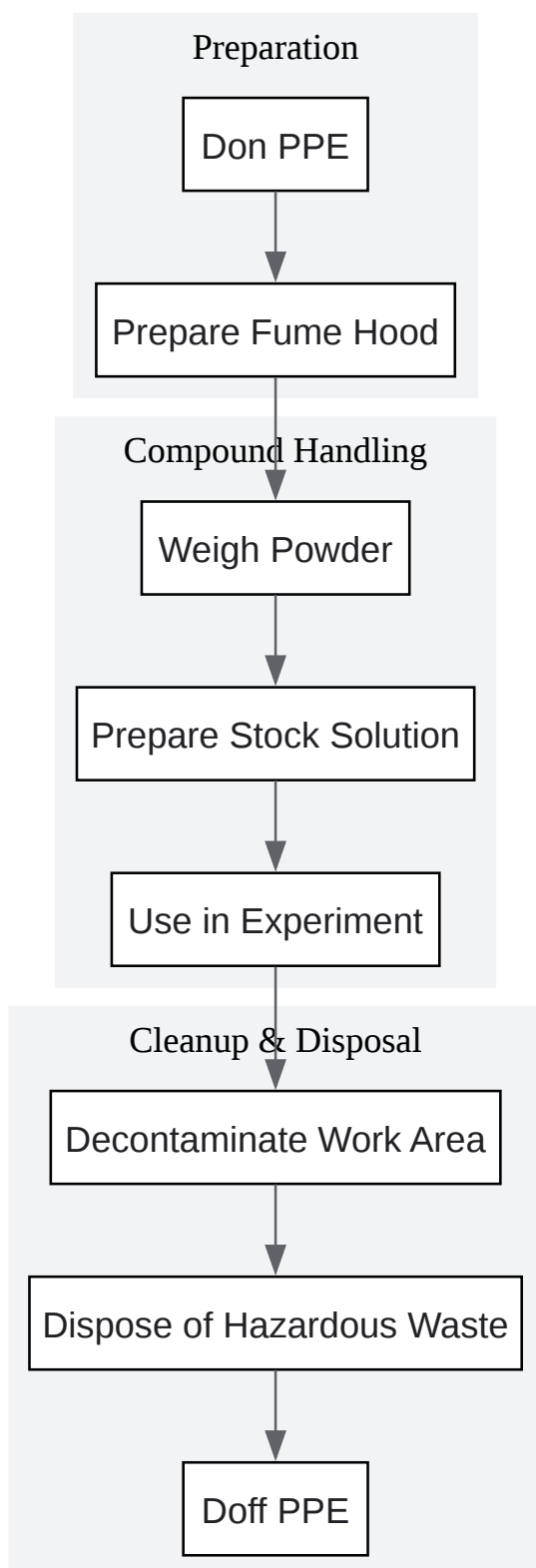
All waste containing **Pyruvate Carboxylase-IN-4**, including empty containers, contaminated PPE, and experimental waste, must be disposed of as hazardous chemical waste.^[1] Follow all local, state, and federal regulations for hazardous waste disposal. Do not discharge the chemical into drains or the environment.^[1]

Mandatory Visualizations

Signaling Pathway Inhibition

Pyruvate carboxylase is a key enzyme in metabolism, catalyzing the conversion of pyruvate to oxaloacetate. This is an anaplerotic reaction, meaning it replenishes intermediates of the TCA (Krebs) cycle.^{[2][3]} Oxaloacetate is also a crucial substrate for gluconeogenesis, the process of generating glucose.^{[2][4]} **Pyruvate Carboxylase-IN-4** inhibits this critical step.





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